

The Structure-Activity Relationship of Y18501: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Y18501

Cat. No.: B12391466

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This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **Y18501**, a novel oxysterol-binding protein inhibitor (OSBPI). The information presented herein is intended to support further research and development efforts in the field of antifungal agent design.

Introduction to Y18501

Y18501 is a recently identified small molecule inhibitor of oxysterol-binding protein (OSBP) with potent activity against oomycete pathogens, including various *Phytophthora* species and *Pseudoperonospora cubensis*, the causative agent of cucumber downy mildew.^[1] Its mechanism of action, targeting a crucial lipid transport protein, represents a promising avenue for the development of new fungicides. Understanding the relationship between the chemical structure of **Y18501** and its biological activity is paramount for optimizing its efficacy, overcoming potential resistance, and designing next-generation OSBP inhibitors.

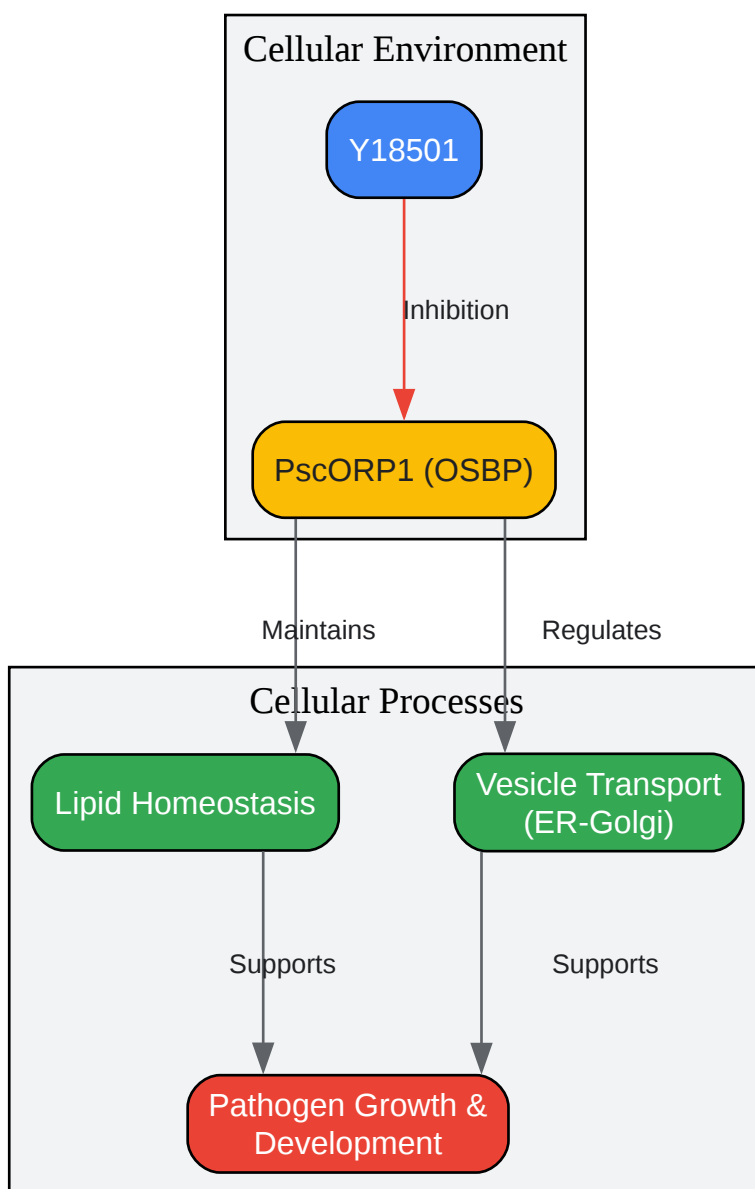
Core Structure and Mechanism of Action

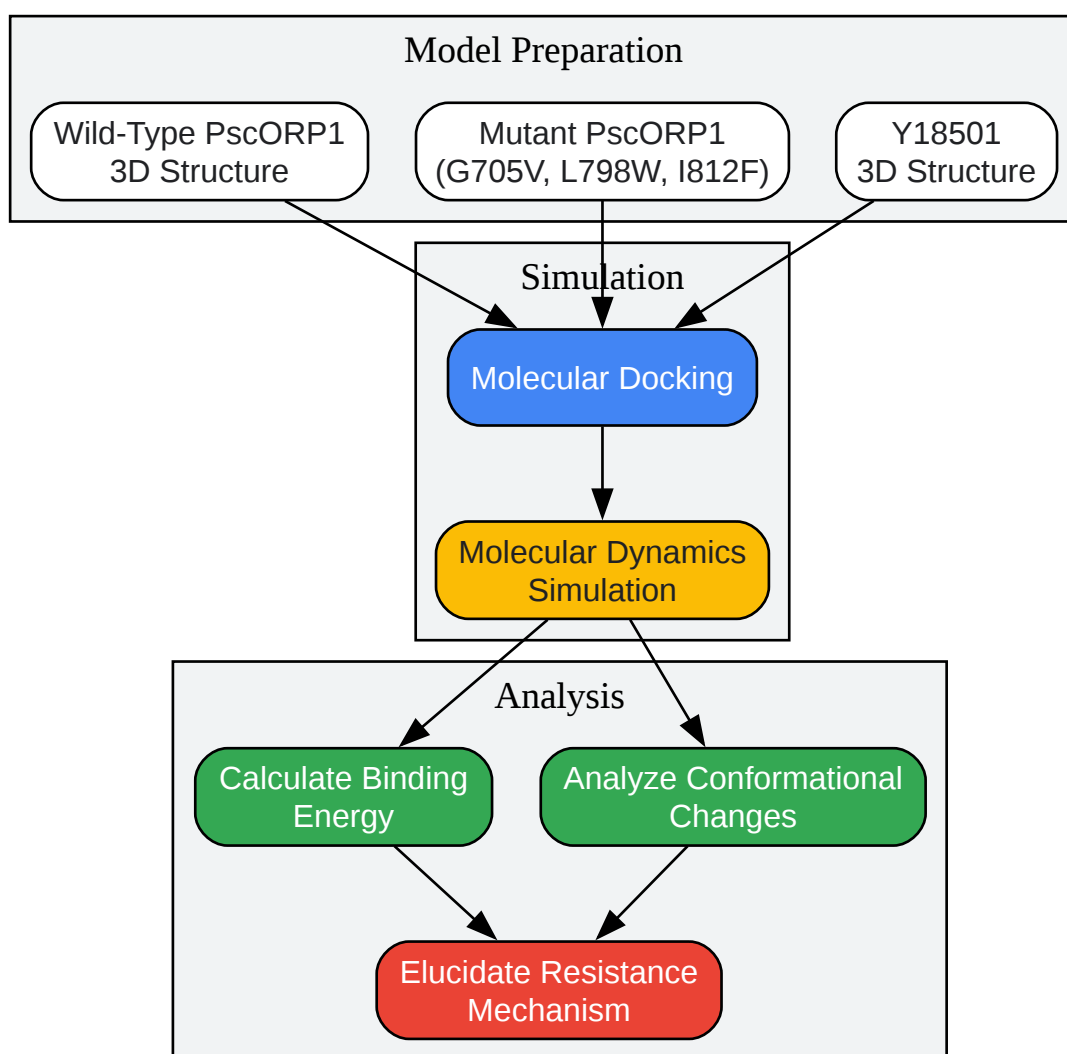
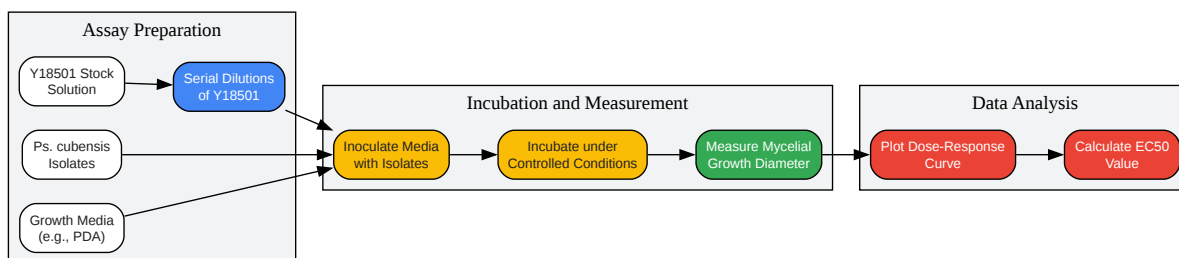
Y18501 shares a similar chemical scaffold with oxathiapiprolin, another potent OSBP inhibitor.^[1] While the exact chemical structure of **Y18501** is not publicly disclosed in the reviewed literature, its mechanism of action revolves around the inhibition of the PscORP1 protein in *Ps. cubensis*. This inhibition disrupts essential cellular processes, leading to a strong inhibitory

effect on the pathogen's life cycle, particularly sporangiophore production, sporangial production, mycelium extension, and germ tube elongation.[1]

Signaling Pathway of OSBP Inhibition

The following diagram illustrates the proposed signaling pathway affected by **Y18501**. Inhibition of OSBP disrupts lipid homeostasis and vesicle transport between the endoplasmic reticulum and the Golgi apparatus, ultimately leading to cell death.





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References

- 1. researchgate.net [researchgate.net]
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Phone: (601) 213-4426

Email: info@benchchem.com